

Application Notes and Protocols: (Rac)-DNDI-8219 T. cruzi Intracellular Amastigote Assay

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Compound of Interest

Compound Name: (Rac)-DNDI-8219

Cat. No.: B12416133

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Introduction

Chagas disease, caused by the protozoan parasite *Trypanosoma cruzi*, remains a significant public health concern, primarily in Latin America.^[1] The development of new, effective, and safe treatments is a global health priority. **(Rac)-DNDI-8219** is a promising trypanocidal agent with potent activity against *T. cruzi*. This document provides detailed application notes and a representative protocol for the in vitro assessment of **(Rac)-DNDI-8219** against the intracellular amastigote stage of *T. cruzi*, the clinically relevant replicative form in the mammalian host.

Data Presentation

The efficacy of **(Rac)-DNDI-8219** against intracellular *T. cruzi* amastigotes and its selectivity are summarized in the table below. This data highlights the compound's potent anti-parasitic activity and low cytotoxicity to a mammalian cell line.

Compound	Target Organism/Cell Line	Parameter	Value	Reference
(Rac)-DNDI-8219	Trypanosoma cruzi (intracellular amastigotes)	IC50	0.4 μ M	[2]
(Rac)-DNDI-8219	L6 cells (rat skeletal myoblasts)	IC50	> 100 μ M	[2]

IC50: Half-maximal inhibitory concentration.

Experimental Protocols

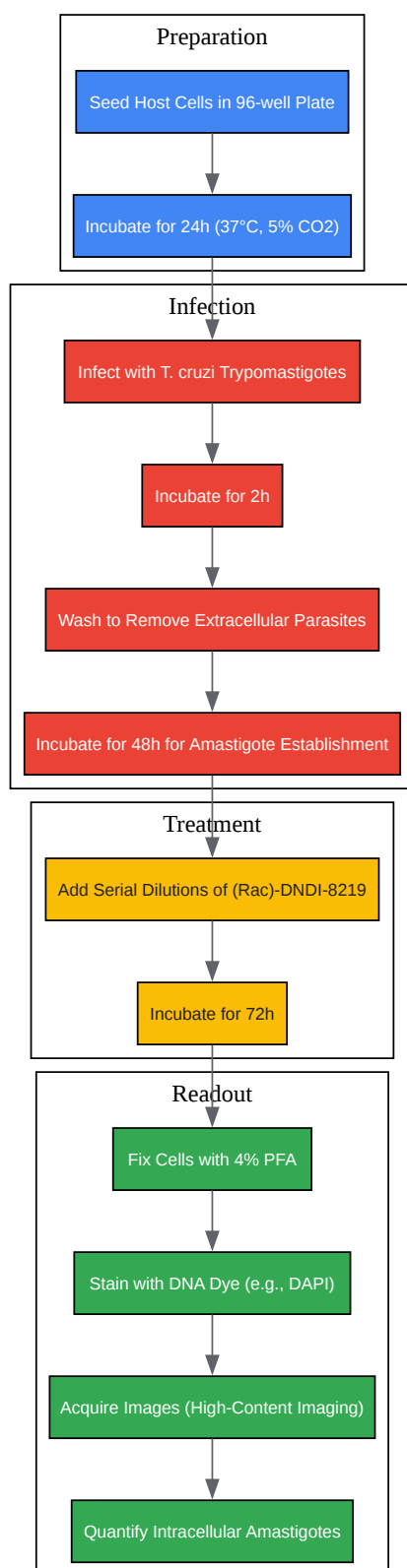
The following is a detailed, representative protocol for determining the potency of **(Rac)-DNDI-8219** against *T. cruzi* intracellular amastigotes. This protocol is a composite based on established methodologies for *T. cruzi* intracellular assays.[3][4][5]

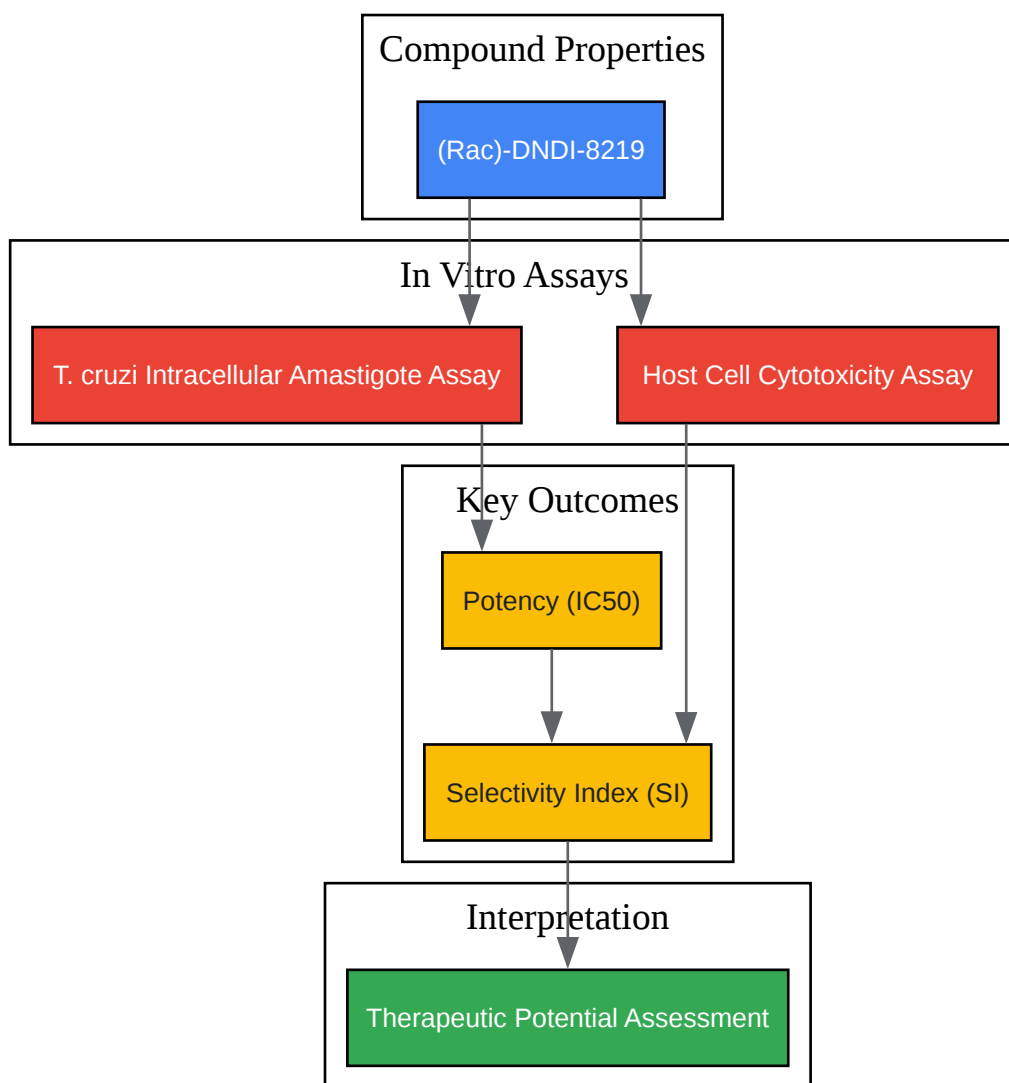
Materials and Reagents

- Host Cells: U2OS (human bone osteosarcoma) cells or primary mouse peritoneal macrophages.[3][4]
- Parasites: Tissue culture-derived trypomastigotes of a relevant *T. cruzi* strain (e.g., Tulahuen, Y, or CL).[6]
- Culture Media:
 - For U2OS cells: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
 - For macrophages: RPMI-1640 medium supplemented with 10% FBS and 1% penicillin-streptomycin.
- (Rac)-DNDI-8219**: Stock solution in dimethyl sulfoxide (DMSO).

- Reference Drug: Benznidazole stock solution in DMSO.
- Fixative: 4% paraformaldehyde (PFA) in phosphate-buffered saline (PBS).
- Staining Solution: Giemsa stain or a fluorescent DNA dye (e.g., DAPI).
- Microscopy: High-content imaging system or a standard fluorescence microscope.
- Other: 96-well black, clear-bottom tissue culture plates; sterile PBS; DMSO.

Experimental Workflow Diagram





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